

An In-depth Technical Guide to 4-Chloro-5,8-dimethylquinoline

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Compound of Interest

Compound Name: 4-Chloro-5,8-dimethylquinoline

CAS No.: 188759-77-5

Cat. No.: B060977

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-Chloro-5,8-dimethylquinoline**, a substituted quinoline of interest in medicinal chemistry and materials science. While a specific CAS number for this compound is not readily available in public databases, this document extrapolates from the well-established chemistry of quinoline derivatives to present its probable synthesis, characterization, reactivity, and potential applications. This paper aims to serve as a foundational resource for researchers engaged in the exploration of novel quinoline-based compounds.

Introduction: The Significance of the Quinoline Scaffold

The quinoline ring system is a "privileged scaffold" in drug discovery, forming the core of numerous natural products and synthetic compounds with a wide array of biological activities. From the historical antimalarial quinine to modern anticancer agents, quinoline derivatives have

demonstrated significant therapeutic potential. Their planar structure allows for intercalation into DNA, while the nitrogen atom and various substitution patterns enable interaction with a multitude of biological targets. The strategic placement of substituents, such as the chloro-group at the 4-position and methyl groups at the 5- and 8-positions of the quinoline core, is expected to modulate the compound's physicochemical properties and biological activity.

Physicochemical and Spectroscopic Profile

While experimental data for **4-Chloro-5,8-dimethylquinoline** is not widely published, its properties can be predicted based on structurally similar compounds.

Table 1: Predicted Physicochemical Properties of **4-Chloro-5,8-dimethylquinoline**

Property	Predicted Value
CAS Number	Not readily available
Molecular Formula	C ₁₁ H ₁₀ ClN
Molecular Weight	191.66 g/mol
Appearance	Expected to be a solid at room temperature
Solubility	Likely soluble in organic solvents like dichloromethane, chloroform, and methanol.
XLogP3	~3.5-4.0

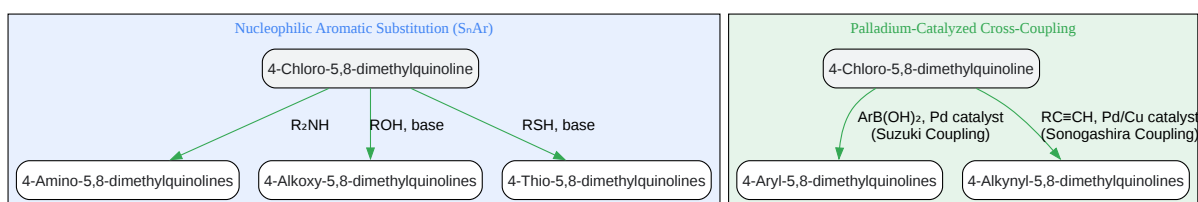
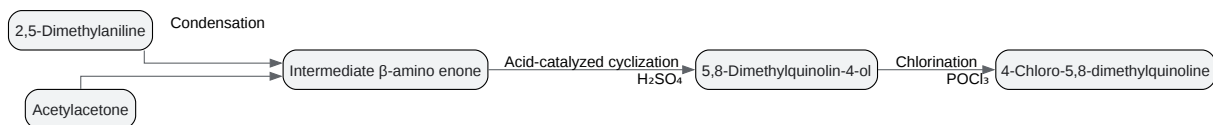
Table 2: Expected Spectroscopic Data for **4-Chloro-5,8-dimethylquinoline**

Technique	Expected Data
^1H NMR (CDCl_3 , 400 MHz)	Aromatic protons: δ 7.0-8.5 ppm. Methyl protons (C5-CH_3 and C8-CH_3): singlets around δ 2.5-2.8 ppm.
^{13}C NMR (CDCl_3 , 100 MHz)	Aromatic carbons: δ 120-150 ppm. Methyl carbons: δ 15-25 ppm.
Mass Spectrometry (EI-MS)	Expected molecular ion peak $[\text{M}]^+$ at m/z 191, with an isotopic peak $[\text{M}+2]^+$ at m/z 193 in a ~3:1 ratio, characteristic of a chlorine atom.
Infrared (IR) Spectroscopy	C-H stretching (aromatic and aliphatic), C=C and C=N stretching of the quinoline ring, and C-Cl stretching.

Synthesis of 4-Chloro-5,8-dimethylquinoline: A Proposed Pathway

The synthesis of **4-Chloro-5,8-dimethylquinoline** can be approached through established methods for quinoline synthesis, followed by chlorination. A plausible and efficient route is a modification of the Combes quinoline synthesis, followed by chlorination.

Diagram: Proposed Synthetic Workflow



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